

YL-5092 Technical Support Center

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: YL-5092

Cat. No.: B15586735

[Get Quote](#)

This center provides researchers, scientists, and drug development professionals with essential information on the solubility and stability of **YL-5092**, a selective inhibitor of the YT521-B homology (YTH) domain-containing protein 1 (YTHDC1).[\[1\]](#)[\[2\]](#)[\[3\]](#)

Frequently Asked Questions (FAQs)

Q1: What is **YL-5092** and what is its primary mechanism of action?

A1: **YL-5092** is a highly potent and selective, first-in-class small molecule inhibitor of YTHDC1, a nuclear reader of N6-methyladenosine (m⁶A) on RNA.[\[2\]](#)[\[3\]](#) By inhibiting YTHDC1, **YL-5092** disrupts the processing and stability of m⁶A-modified mRNAs, including those of key oncogenes like MYC.[\[1\]](#)[\[4\]](#) This leads to the suppression of cancer cell proliferation, induction of G0/G1 cell cycle arrest, and apoptosis, making it a promising agent for cancer research, particularly in acute myeloid leukemia (AML).[\[1\]](#)[\[2\]](#)[\[5\]](#)

Q2: What is the recommended solvent for dissolving **YL-5092** for in vitro experiments?

A2: For in vitro applications, Dimethyl Sulfoxide (DMSO) is the recommended solvent. **YL-5092** is highly soluble in DMSO.[\[4\]](#)

Q3: I am seeing precipitation when preparing my **YL-5092** stock solution in DMSO. What should I do?

A3: If you observe precipitation, gentle warming and/or sonication can be used to aid dissolution.[\[1\]](#) Specifically, using an ultrasonic bath is recommended to ensure the compound

fully dissolves, especially for higher concentrations.[\[4\]](#) Always ensure the solution is clear before use.

Q4: How should I prepare **YL-5092** for in vivo animal studies?

A4: A specific multi-solvent system is recommended for in vivo administration. The suggested formulation involves adding solvents sequentially to achieve a clear solution.[\[4\]](#) For detailed steps, please refer to the Experimental Protocols section. It is highly recommended to prepare this working solution fresh on the day of use.[\[1\]](#)

Q5: What are the proper storage conditions for **YL-5092**?

A5: Proper storage is critical to maintain the stability and activity of **YL-5092**.

- Solid Powder: Store at -20°C for up to 3 years.[\[4\]](#)
- Stock Solution in DMSO: For long-term stability, store at -80°C for up to 6 months.[\[1\]](#)[\[4\]](#)[\[6\]](#)
For shorter periods, storage at -20°C for up to 1 month is acceptable.[\[1\]](#)[\[4\]](#)

Data Presentation

Table 1: Solubility of **YL-5092**

Solvent System	Application	Maximum Solubility	Notes
DMSO	In Vitro	100 mg/mL (226.54 mM)	Ultrasonic treatment is needed to achieve this concentration. [4]

| 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline | In Vivo | ≥ 2.5 mg/mL (5.66 mM) |
Results in a clear solution.[\[4\]](#) |

Table 2: Stability and Storage Recommendations

Form	Storage Temperature	Shelf Life
Solid (Powder)	-20°C	3 years[4]
Stock Solution (in DMSO)	-80°C	6 months[1][4][6]
Stock Solution (in DMSO)	-20°C	1 month[1][4]

| Stock Solution (in DMSO) | 4°C | 2 weeks[6] |

Experimental Protocols

Protocol 1: Preparation of a 10 mM **YL-5092** Stock Solution for In Vitro Use

- **Compound Weighing:** Accurately weigh the required amount of **YL-5092** powder (Molecular Weight: 441.43 g/mol).[4] For example, for 1 mL of a 10 mM solution, weigh 4.41 mg.
- **Solvent Addition:** Add the appropriate volume of high-purity DMSO. For the example above, add 1 mL of DMSO.
- **Dissolution:** Vortex the solution thoroughly. If precipitation occurs or for high concentrations, place the vial in an ultrasonic water bath until the solution is completely clear.
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C for long-term use or -20°C for short-term use.[1][4]

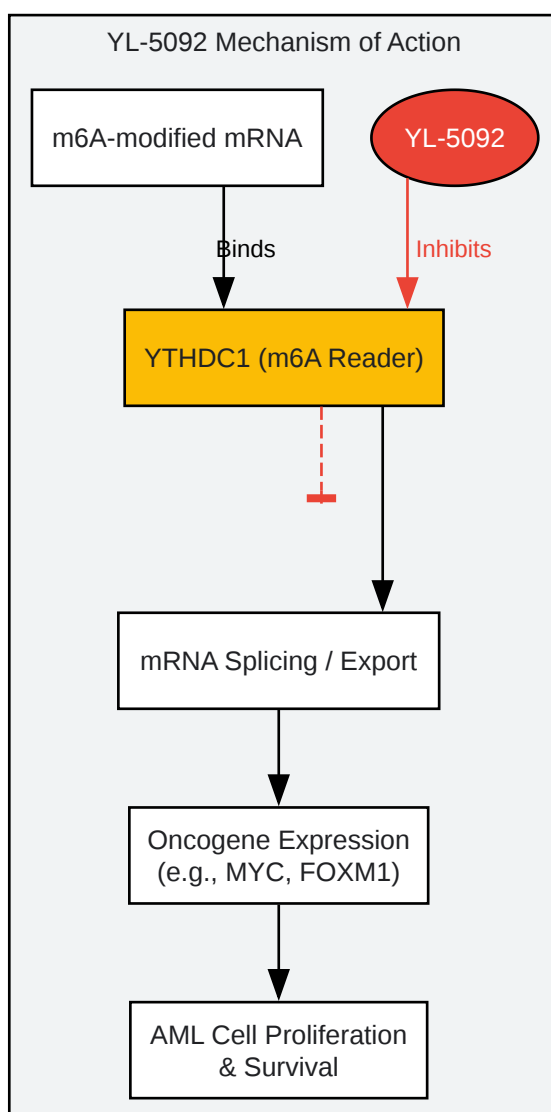
Protocol 2: Preparation of Dosing Solution for In Vivo Use

This protocol is for preparing a dosing solution with a final concentration of ≥ 2.5 mg/mL.[4]

- **Initial Dissolution:** Dissolve **YL-5092** in DMSO, constituting 10% of the final volume.
- **Add PEG300:** Add PEG300 to the solution, bringing the total volume to 50% (i.e., add PEG300 equal to 40% of the final volume). Mix thoroughly.
- **Add Tween-80:** Add Tween-80 to the solution, constituting 5% of the final volume. Mix until the solution is homogeneous.

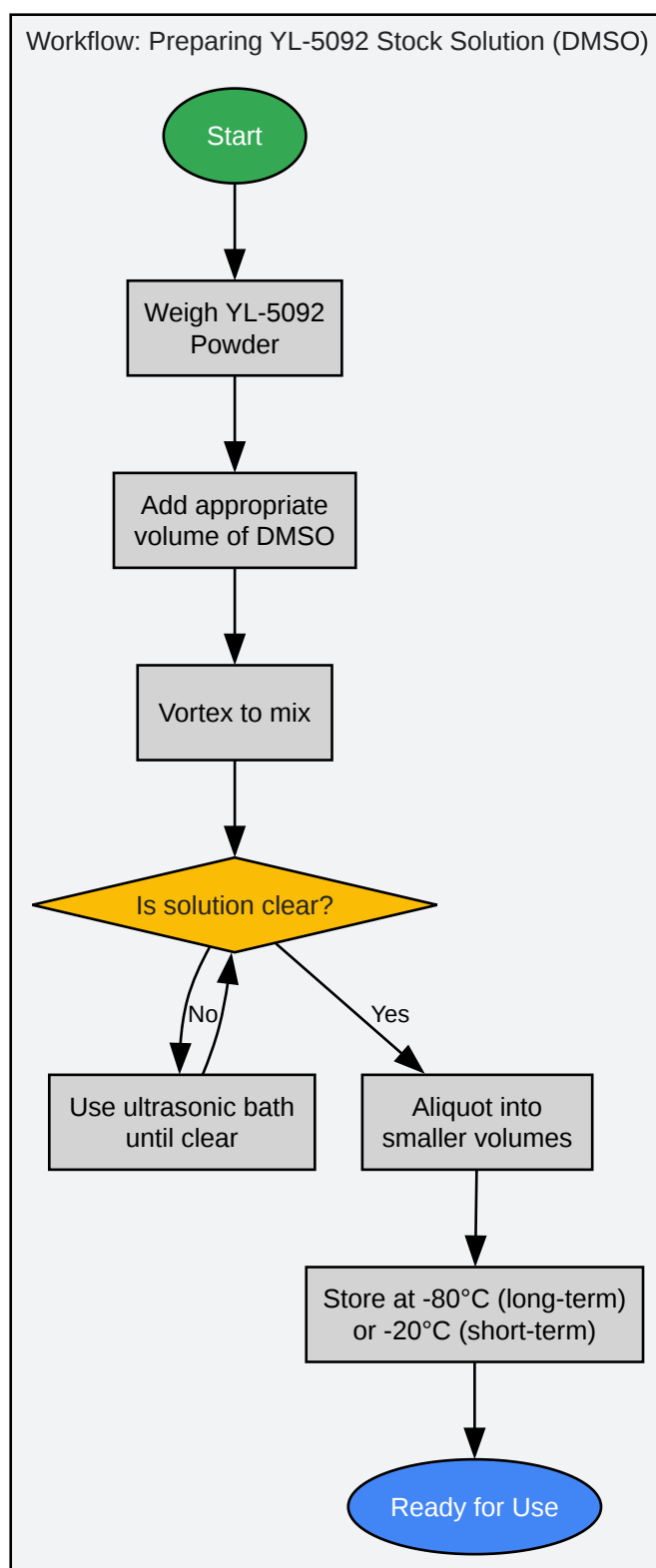
- **Add Saline:** Add saline to reach the final desired volume (45% of the total). Mix thoroughly. The final solution should be clear.
- **Administration:** It is recommended to use the freshly prepared solution on the same day for animal dosing.^[1]

Visualizations



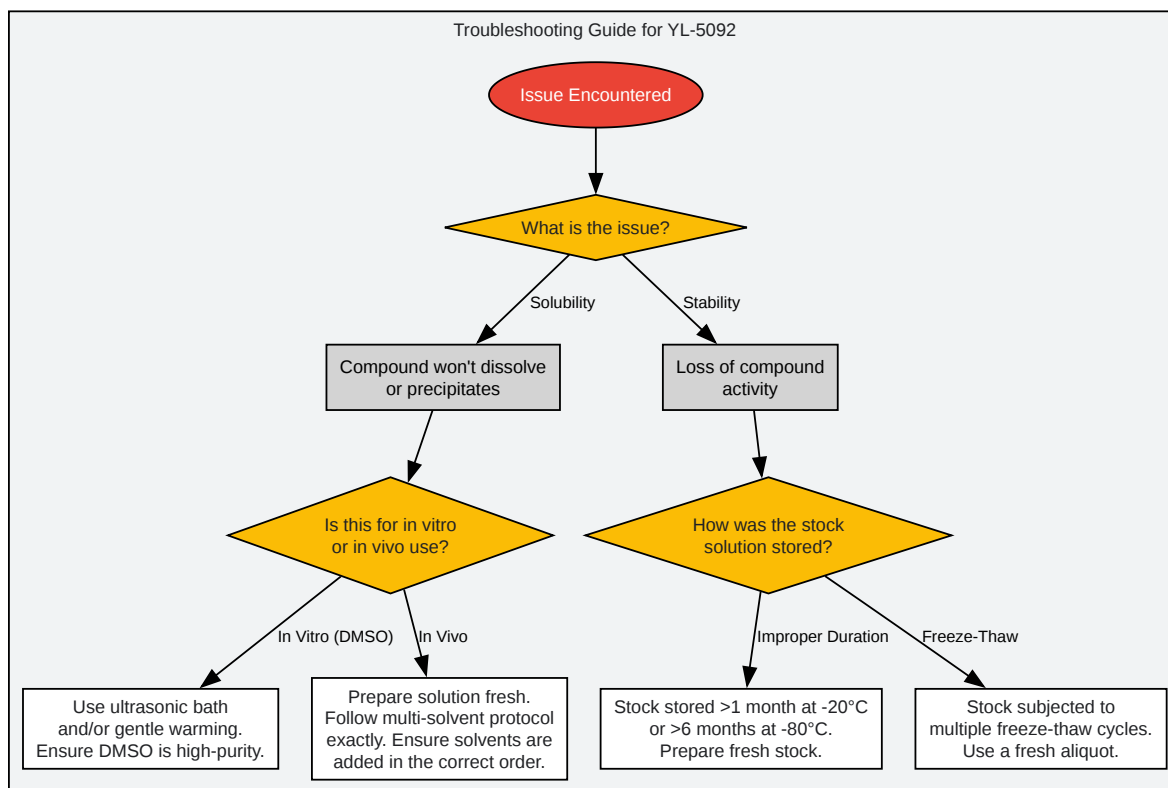
[Click to download full resolution via product page](#)

Caption: Simplified signaling pathway showing **YL-5092** inhibiting the YTHDC1 m⁶A reader.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for preparing a **YL-5092** stock solution in DMSO.



[Click to download full resolution via product page](#)

Caption: Logical workflow for troubleshooting common **YL-5092** solubility and stability issues.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. researchgate.net [researchgate.net]
- 3. (PDF) Discovery of a selective YTHDC1 inhibitor that targets acute myeloid leukemia (2023) | 7 Citations [scispace.com]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. researchgate.net [researchgate.net]
- 6. YL-5092 Datasheet DC Chemicals [dcchemicals.com]
- To cite this document: BenchChem. [YL-5092 Technical Support Center]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15586735#yl-5092-solubility-and-stability]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com